

Spectroscopic and Biosynthetic Insights into Aculene A: A Technical Guide

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Compound of Interest

Compound Name: *Aculene A*

Cat. No.: *B15143250*

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For researchers, scientists, and drug development professionals, this document provides an in-depth guide to the spectroscopic data of **Aculene A**, a norsesquiterpene natural product. It includes a summary of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, detailed experimental protocols, and a visualization of its biosynthetic pathway.

Aculene A is a member of the aculene family of nordaucane sesquiterpenoids produced by the fungus *Aspergillus aculeatus*.^[1] These compounds have garnered interest due to their unique chemical structures and potential biological activities. The structural elucidation of **Aculene A** has been accomplished through extensive spectroscopic analysis, primarily using NMR and high-resolution mass spectrometry (HRMS).

Spectroscopic Data of Aculene A

The definitive spectroscopic data for **Aculene A**, particularly its ^1H and ^{13}C NMR spectra, are foundational for its identification and characterization. While direct tabular data for **Aculene A** is not readily available in all publications, its characterization has been confirmed through comparison with reported spectroscopic data.^[1]

Mass Spectrometry (MS)

High-resolution electrospray ionization mass spectrometry (HR-ESIMS) has been crucial in determining the molecular formula of **Aculene A**.

Analysis	Result	Reference
Molecular Formula	$C_{19}H_{25}NO_3$	[1]
HR-ESIMS $[M+H]^+$	m/z 316.1856 (calculated for $C_{19}H_{26}NO_3$, 316.1907)	Not explicitly found for Aculene A, but related compounds have been characterized this way.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent on precise experimental methodologies. The following protocols are based on standard practices for the analysis of natural products like **Aculene A**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are typically recorded on high-field spectrometers to ensure adequate signal dispersion and resolution.

- **Sample Preparation:** **Aculene A** is dissolved in a deuterated solvent, commonly chloroform-d ($CDCl_3$) or methanol-d₄ (CD_3OD), containing tetramethylsilane (TMS) as an internal standard (δ 0.00).
- **1H NMR Spectroscopy:** Proton NMR spectra are acquired to determine the number of distinct proton environments, their chemical shifts (δ) in parts per million (ppm), coupling constants (J) in Hertz (Hz), and integration values.
- **^{13}C NMR Spectroscopy:** Carbon-13 NMR spectra, often proton-decoupled, are obtained to identify the number of unique carbon atoms and their chemical shifts.
- **2D NMR Spectroscopy:** Advanced two-dimensional NMR techniques such as Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) are employed to establish the connectivity between protons and carbons, which is essential for assembling the complete molecular structure.

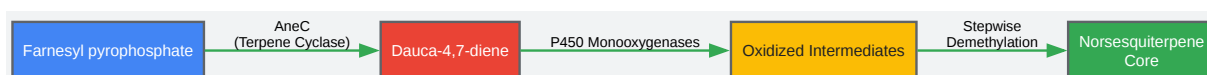
High-Resolution Mass Spectrometry (HRMS)

HRMS is utilized to determine the precise mass of the molecule, which in turn allows for the confident assignment of its elemental composition.

- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source is commonly used.
- **Sample Introduction:** The purified sample of **Aculene A** is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and introduced into the mass spectrometer via direct infusion or after separation by liquid chromatography (LC).
- **Data Acquisition:** The instrument is operated in positive ion mode to detect the protonated molecule $[M+H]^+$. The high resolution and mass accuracy of the instrument allow for the determination of the molecular formula with a high degree of confidence.

Biosynthesis of Aculene A

The biosynthesis of the aculenes in *Aspergillus aculeatus* involves a complex enzymatic pathway. A simplified representation of the key steps leading to the formation of the norsesquiterpene core of **Aculene A** is depicted below.



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Caption: Biosynthetic pathway of the **Aculene A** norsesquiterpene core.

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References

- 1. Asperaculanes A and B, Two Sesquiterpenoids from the Fungus *Aspergillus aculeatus* - PMC [pmc.ncbi.nlm.nih.gov]
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